

Stability and storage conditions for Boc-NH-PEG4-C3-acid

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Compound of Interest

Compound Name: *Boc-NH-PEG4-C3-acid*

Cat. No.: *B611213*

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Technical Support Center: Boc-NH-PEG4-C3-acid

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **Boc-NH-PEG4-C3-acid**, a common PEG-based PROTAC linker.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Boc-NH-PEG4-C3-acid**?

For long-term storage, it is recommended to keep **Boc-NH-PEG4-C3-acid** at -20°C.[1][2] Some suppliers also suggest storage at -5°C.[3][4][5][6] The compound should be stored in a dry place and protected from sunlight.[3][4][5][6] To minimize degradation, particularly from moisture and oxidation, storing under an inert atmosphere (e.g., argon or nitrogen) is also advisable.[1]

Q2: What is the physical appearance of **Boc-NH-PEG4-C3-acid**?

Boc-NH-PEG4-C3-acid is typically a colorless to light yellow viscous liquid or waxy solid at room temperature.[1]

Q3: What is the shelf life of **Boc-NH-PEG4-C3-acid**?

While specific shelf-life data for **Boc-NH-PEG4-C3-acid** is not readily available, for similar compounds like Boc-NH-PEG4-NHS ester in its pure form, a shelf life of up to 3 years can be expected when stored at -20°C.[7] For solutions, the stability is significantly reduced. For instance, a DMSO solution of a similar compound is stable for up to 6 months at -80°C and only 1 month at -20°C.[7] It is crucial to refer to the certificate of analysis (CoA) provided by the supplier for specific lot-dependent shelf-life information.

Q4: How should I handle **Boc-NH-PEG4-C3-acid** upon receipt?

Upon receipt, it is recommended to store the compound at the recommended temperature of -20°C immediately.[1][2] Avoid repeated freeze-thaw cycles, which can introduce moisture and promote degradation. If you plan to use small quantities at different times, it is best to aliquot the compound into smaller, single-use vials.

Q5: Is **Boc-NH-PEG4-C3-acid** sensitive to light?

Yes, it is recommended to protect **Boc-NH-PEG4-C3-acid** from light.[3][4][5][6] Exposure to light, especially UV light, can potentially lead to degradation of the PEG linker. Store the compound in an amber vial or a container that is protected from light.

Q6: Is **Boc-NH-PEG4-C3-acid** sensitive to moisture?

Yes, **Boc-NH-PEG4-C3-acid** is hygroscopic and should be protected from moisture. The carboxylic acid and the Boc-protecting group can be susceptible to hydrolysis in the presence of water, especially at non-neutral pH. Store in a tightly sealed container in a dry environment.

Q7: In which solvents is **Boc-NH-PEG4-C3-acid** soluble?

Boc-NH-PEG4-C3-acid exhibits good solubility in a range of organic solvents such as dichloromethane (DCM), dimethylformamide (DMF), and dimethyl sulfoxide (DMSO).[1] Its PEGylated nature also provides some degree of aqueous solubility.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results or low yield	Compound degradation due to improper storage or handling.	1. Verify Storage Conditions: Ensure the compound has been consistently stored at -20°C and protected from light and moisture. 2. Check for Contamination: Analyze a sample of the compound using HPLC or NMR to check for impurities or degradation products. 3. Use a Fresh Aliquot: If degradation is suspected, use a fresh, unopened aliquot of the compound for your next experiment.
Difficulty dissolving the compound	The compound is a viscous oil or waxy solid at room temperature.	1. Warm Gently: Gently warm the vial to room temperature before opening to make it less viscous. 2. Use Appropriate Solvent: Ensure you are using a suitable solvent like DMSO, DMF, or DCM. [1] 3. Sonication may aid in dissolution.

Unexpected side products in reaction	The Boc protecting group may have been prematurely cleaved.	<ol style="list-style-type: none">1. Avoid Acidic Conditions: The Boc group is labile in acidic conditions.^{[3][8][9]} Ensure that the reaction and purification steps are performed under neutral or basic conditions until the intended deprotection step.2. Analyze Starting Material: Check the purity of the Boc-NH-PEG4-C3-acid before use to ensure the Boc group is intact.
Compound appears discolored or has an unusual odor	Potential degradation of the compound.	<ol style="list-style-type: none">1. Do Not Use: Discontinue the use of the suspect batch.2. Contact Supplier: Contact the supplier's technical support with the lot number and details of the observation.3. Perform Quality Control: If possible, analyze the material using analytical techniques like HPLC, LC-MS, or NMR to identify any degradation products.

Stability Data

Quantitative stability data for **Boc-NH-PEG4-C3-acid** is not extensively published. Researchers are encouraged to perform their own stability studies under their specific experimental conditions. The following table can be used as a template to record in-house stability data.

Storage Condition	Solvent	Time Point	Purity by HPLC (%)	Observations
-20°C	Neat	0 months		
6 months				
12 months				
4°C	Neat	1 week		
1 month				
Room Temperature	Neat	24 hours		
1 week				
-20°C	DMSO	24 hours		
1 week				
1 month				
4°C	Aqueous Buffer (pH 7.4)	1 hour		
24 hours				

Experimental Protocols

Protocol 1: High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol provides a general method to assess the purity of **Boc-NH-PEG4-C3-acid**.

- Sample Preparation: Prepare a stock solution of **Boc-NH-PEG4-C3-acid** in a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) at a concentration of approximately 1 mg/mL.
- HPLC System:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).

- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 214 nm.
- Injection Volume: 10 μ L.
- Analysis: Inject the sample and analyze the resulting chromatogram. The purity can be determined by the relative area of the main peak.

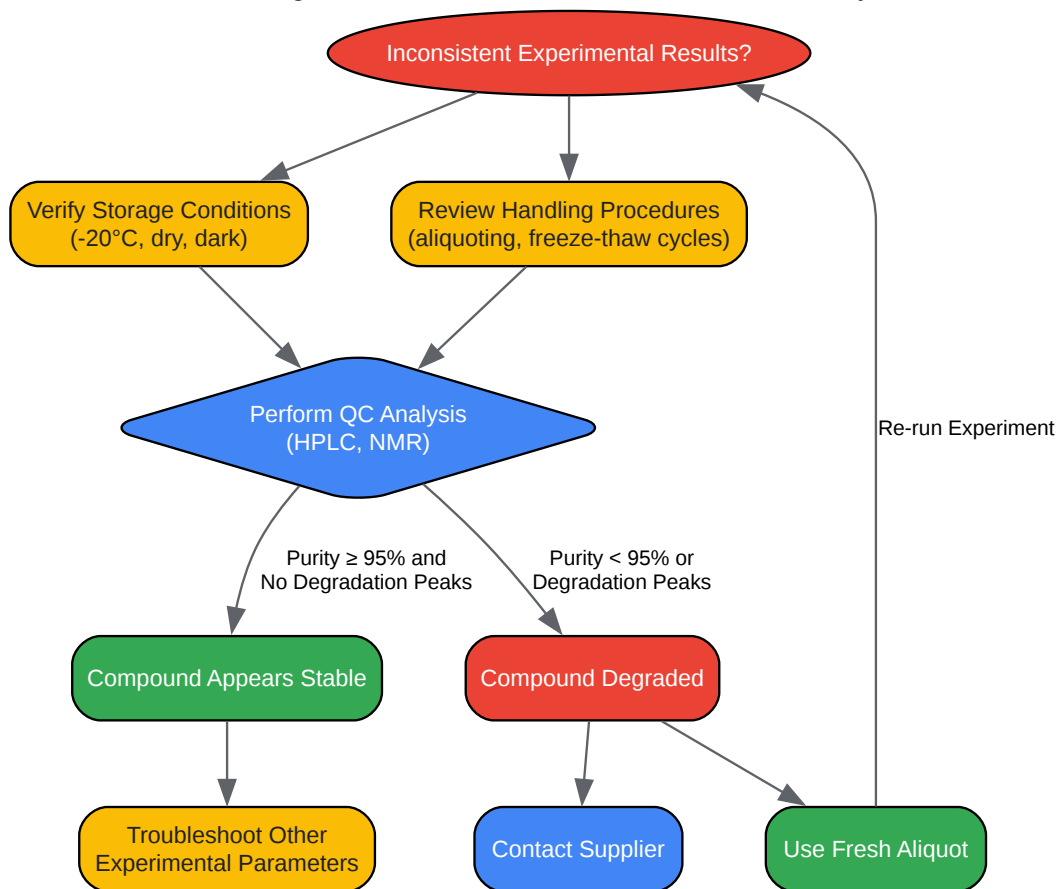
Protocol 2: Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Integrity

This protocol can be used to confirm the chemical structure of **Boc-NH-PEG4-C3-acid**.

- Sample Preparation: Dissolve 5-10 mg of **Boc-NH-PEG4-C3-acid** in a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or D_2O).
- NMR Spectrometer: Acquire ^1H NMR and ^{13}C NMR spectra on a 400 MHz or higher spectrometer.
- Analysis: Compare the obtained spectra with the expected chemical shifts and integration values for the structure of **Boc-NH-PEG4-C3-acid**. Pay close attention to the signals corresponding to the Boc protecting group (a singlet around 1.4 ppm in ^1H NMR) and the PEG backbone.

Visualizations

Troubleshooting Workflow for Boc-NH-PEG4-C3-acid Stability Issues



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Caption: Troubleshooting workflow for stability issues.

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References

- 1. benchchem.com [benchchem.com]
- 2. BocNH-PEG4-acid 876345-13-0 [sigmaaldrich.com]
- 3. Boc-NH-PEG4-COOH | CAS:756525-91-4 | Biopharma PEG [biochempeg.com]
- 4. BOC-NH-PEG4-NH2 | CAS:811442-84-9 | Huateng Pharma | Pharmaceutical chemical reagents, PEG derivatives [en.huatengsci.com]
- 5. BOC-NH-PEG4-NH2, 811442-84-9 - Biopharma PEG [biochempeg.com]
- 6. Boc-NH-PEG4-OH, 106984-09-2 - Huateng Pharma [biochempeg.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Monodispersed Boc/Fmoc PEG - Biopharma PEG [biochempeg.com]
- 9. Boc-PEG, PEG linker, PEG reagent | BroadPharm [broadpharm.com]
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